

1H NMR spectrum analysis of 5-Chloro-2-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

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1H NMR Spectrum Analysis: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS: 1613329-99-9 | Formula: C₈H₆ClNO₃ | MW: 199.59[1]

Executive Summary & Spectral Fingerprint

The 1H NMR spectrum of **5-Chloro-2-methyl-3-nitrobenzaldehyde** is characterized by three distinct signal regions. Successful validation requires confirming the trisubstituted aromatic pattern (meta-coupling) and the integrity of the aldehyde proton, which is sensitive to oxidation.

Signal Assignment	Chemical Shift (δ , ppm)*	Multiplicity	Integration	Coupling Constant ()	Structural Insight
-CHO (Aldehyde)	10.25 – 10.35	Singlet (s)	1H	N/A	Diagnostic for oxidation state. [1] Disappears if reduced to alcohol. [1]
Ar-H (C4)	8.10 – 8.15	Doublet (d)	1H	Hz	Deshielded by ortho-NO ₂ . [1]
Ar-H (C6)	7.80 – 7.85	Doublet (d)	1H	Hz	Deshielded by ortho-CHO. [1]
Ar-CH ₃ (Methyl)	2.65 – 2.75	Singlet (s)	3H	N/A	Downfield shift due to electronic pull of the aromatic ring. [1]

*Note: Shifts are approximated for CDCl₃. In DMSO-d₆, expect slight downfield shifts, particularly for the aldehyde proton.

Structural Analysis & Assignments

The Aromatic Region (7.5 – 8.5 ppm)

The aromatic ring possesses two protons at positions 4 and 6.[\[1\]](#) Their splitting pattern is the most critical quality attribute (CQA) for confirming regio-purity.[\[1\]](#)

- H4 (Ortho to Nitro): This proton resides between the Nitro (C3) and Chloro (C5) groups.[\[1\]](#) The strong electron-withdrawing nature of the Nitro group shifts this signal downfield (~8.1 ppm).

- H6 (Ortho to Carbonyl): This proton resides between the Aldehyde (C1) and Chloro (C5) groups.^[1] It is deshielded by the carbonyl anisotropy but typically appears slightly upfield relative to H4.
- Coupling (
): Since H4 and H6 are meta to each other, they do not show the large splitting (
Hz) seen in ortho isomers.^[1] Instead, they exhibit a sharp meta-coupling of ~2.0–2.5 Hz.^[1]
 - Validation Check: If you see a coupling > 7 Hz, your product is likely the 6-nitro isomer (impurity).

The Aliphatic Region

- Methyl Group (C2): The methyl group is sterically crowded, flanked by the aldehyde and nitro groups. This environment prevents free rotation in the solid state but averages in solution. Its shift (~2.7 ppm) is significantly downfield compared to toluene (~2.3 ppm) due to the electron-deficient ring.^[1]

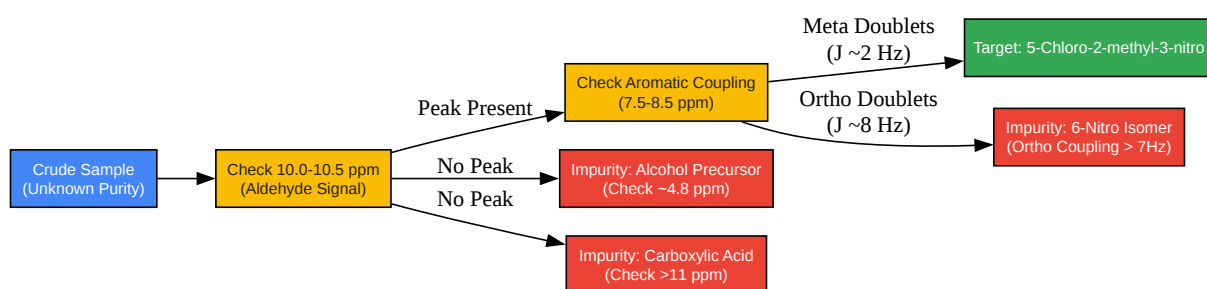
Comparative Analysis: Product vs. Impurities

In drug development, this compound is often synthesized via oxidation of the corresponding alcohol or nitration of a precursor. The following table contrasts the product with its most common impurities.

Table 2: Diagnostic Comparison

Compound	Key Feature (1H NMR)	Distinction from Target
Target Product	CHO singlet (10.3 ppm)	Sharp singlet; no exchangeable protons.[1]
Precursor (Alcohol)	CH2 doublet (~4.8 ppm)	Missing CHO peak. Presence of broad OH signal (variable). [1]
Regioisomer (6-Nitro)	Ortho-coupling (Hz)	Aromatic protons show large splitting (neighbors).[1]
Over-oxidation (Acid)	Broad COOH (~11-13 ppm)	Missing CHO peak. Extremely broad singlet downfield.[1]

Visualizing the Impurity Logic



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Figure 1: Decision tree for validating **5-Chloro-2-methyl-3-nitrobenzaldehyde** purity via NMR.

Experimental Protocol

To ensure reproducibility and accurate integration (qNMR), follow this specific protocol.

Materials:

- Solvent: CDCl₃ (Chloroform-d, 99.8% D) + 0.03% TMS (internal standard).[1]

- Note: DMSO-d₆ is an alternative but may broaden the aldehyde peak due to water exchange or hydrogen bonding.[\[1\]](#)
- Tube: 5mm High-Precision NMR Tube (Wilmad 528-PP or equivalent).

Procedure:

- Massing: Weigh 5–10 mg of the solid sample.
- Dissolution: Add 0.6 mL of CDCl₃. Cap and invert gently. Ensure the solution is clear yellow; turbidity indicates inorganic salts or moisture.[\[1\]](#)
- Acquisition Parameters (400 MHz+):
 - Pulse Angle: 30° (to ensure relaxation).
 - Relaxation Delay (D1):
5 seconds (Critical for accurate integration of the aldehyde proton, which has a long T₁).
 - Scans (NS): 16–32 (Sufficient for S/N > 100).
 - Spectral Width: -2 to 14 ppm (to catch potential acid impurities).[\[1\]](#)

Data Processing:

- Phasing: Apply manual phasing. The aldehyde peak is often sensitive to phase errors.
- Baseline: Apply a polynomial baseline correction (Bernstein order 1).
- Referencing: Set the TMS peak to 0.00 ppm (or residual CHCl₃ to 7.26 ppm).

Troubleshooting & Common Issues

Issue: Aldehyde peak is small or broad.

- Cause: The aldehyde may be oxidizing to the carboxylic acid in situ or the sample contains paramagnetic impurities (e.g., from metal catalysts like PCC/Chromium used in synthesis).

- Solution: Filter the solution through a small plug of silica or Celite into the NMR tube.^[1] Ensure CDCl₃ is fresh and acid-free (store over silver foil or K₂CO₃).^[1]

Issue: Extra peaks in the aromatic region.

- Cause: Rotamers are unlikely for this molecule.^[1] Extra peaks usually indicate the presence of the 2-chloro-5-nitro isomer (if synthesized via nitration of 2-chlorobenzaldehyde) or unreacted starting material.^[1]
- Action: Check the coupling constants. If you see a triplet (t), you may have a mono-substituted impurity.^[1]

References

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Sources

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- To cite this document: BenchChem. [1H NMR spectrum analysis of 5-Chloro-2-methyl-3-nitrobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at:

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